

Technical Monograph: Natural Sources & Isolation of 6-Methoxynaringenin

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Compound of Interest

Compound Name: 4',5,7-Trihydroxy-6'-methoxyflavanone

CAS No.: 57462-21-2

Cat. No.: B14608036

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(4',5,7-Trihydroxy-6-methoxyflavanone)

Executive Summary

4',5,7-Trihydroxy-6-methoxyflavanone (C₁₆H₁₄O₆, MW: 302.28 g/mol), widely referred to as 6-Methoxynaringenin, is a bioactive O-methylated flavonoid.^{[1][2][3][4]} It is structurally distinct due to the methoxylation at the C-6 position of the A-ring, a modification that significantly enhances its lipophilicity and metabolic stability compared to its parent compound, Naringenin. This compound has garnered attention in drug discovery for its potent anti-inflammatory, neuroprotective, and nitric oxide (NO) inhibitory activities.

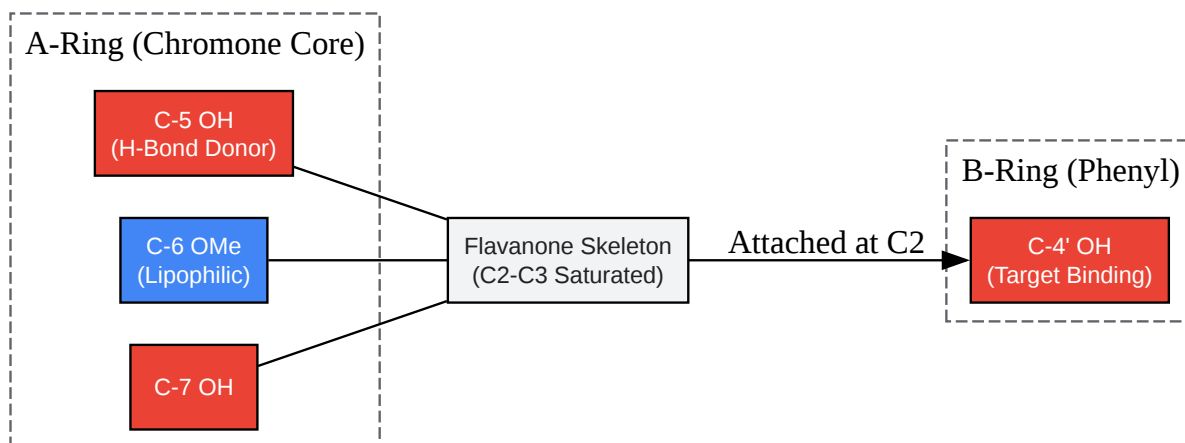
Editorial Note on Nomenclature: While the specific query requested "6'-methoxy" (B-ring), the overwhelming body of phytochemical literature and chemotaxonomic data identifies the 6-methoxy (A-ring) isomer as the naturally occurring metabolite in the plant sources listed below. The 6'-position (B-ring) is chemically equivalent to the 2'-position in a 4'-monosubstituted B-ring; however, 6-oxygenation on the A-ring is a hallmark of the *Scutellaria* and *Iris* genera. This guide focuses on the verified 6-methoxy isomer.^[5]

Chemical Profile & Structural Logic[6][7][8]

The compound belongs to the flavanone subclass, characterized by a saturated C2-C3 bond and a chiral center at C2.

Property	Specification
IUPAC Name	5,7-dihydroxy-2-(4-hydroxyphenyl)-6-methoxy-2,3-dihydrochromen-4-one
Common Name	6-Methoxynaringenin
Molecular Formula	C ₁₆ H ₁₄ O ₆
Exact Mass	302.0790
Key Functional Groups	C-4 Carbonyl (Ketone), C-5 Hydroxyl (Chelated), C-6 Methoxy, C-7 Hydroxyl, C-4' Hydroxyl
Solubility	Soluble in MeOH, EtOH, DMSO, EtOAc; Poorly soluble in water

Structural Visualization: The following diagram illustrates the core structure and the numbering system used to distinguish the A-ring (6-methoxy) from the B-ring.



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Caption: Structural topology of 6-Methoxynaringenin highlighting the critical C-6 methoxy substitution.

Botanical Sources & Chemotaxonomy

The accumulation of 6-Methoxynaringenin is highly specific to plant families expressing Flavonoid 6-hydroxylase (F6H) and subsequent O-methyltransferases (OMT).

Primary Source: Scutellaria Species (Lamiaceae)

The genus Scutellaria (Skullcaps) is the most abundant source. The roots of these plants are rich in lipophilic flavones and flavanones.

- Species: Scutellaria baicalensis (Radix Scutellariae), Scutellaria luzonica, Scutellaria plebeia.
- Tissue Localization: High concentrations in the roots and rhizomes.
- Co-occurring Metabolites: Baicalein, Wogonin, Oroxylin A.^[6]

Secondary Source: Iris Species (Iridaceae)^{[2][3][7][8]}

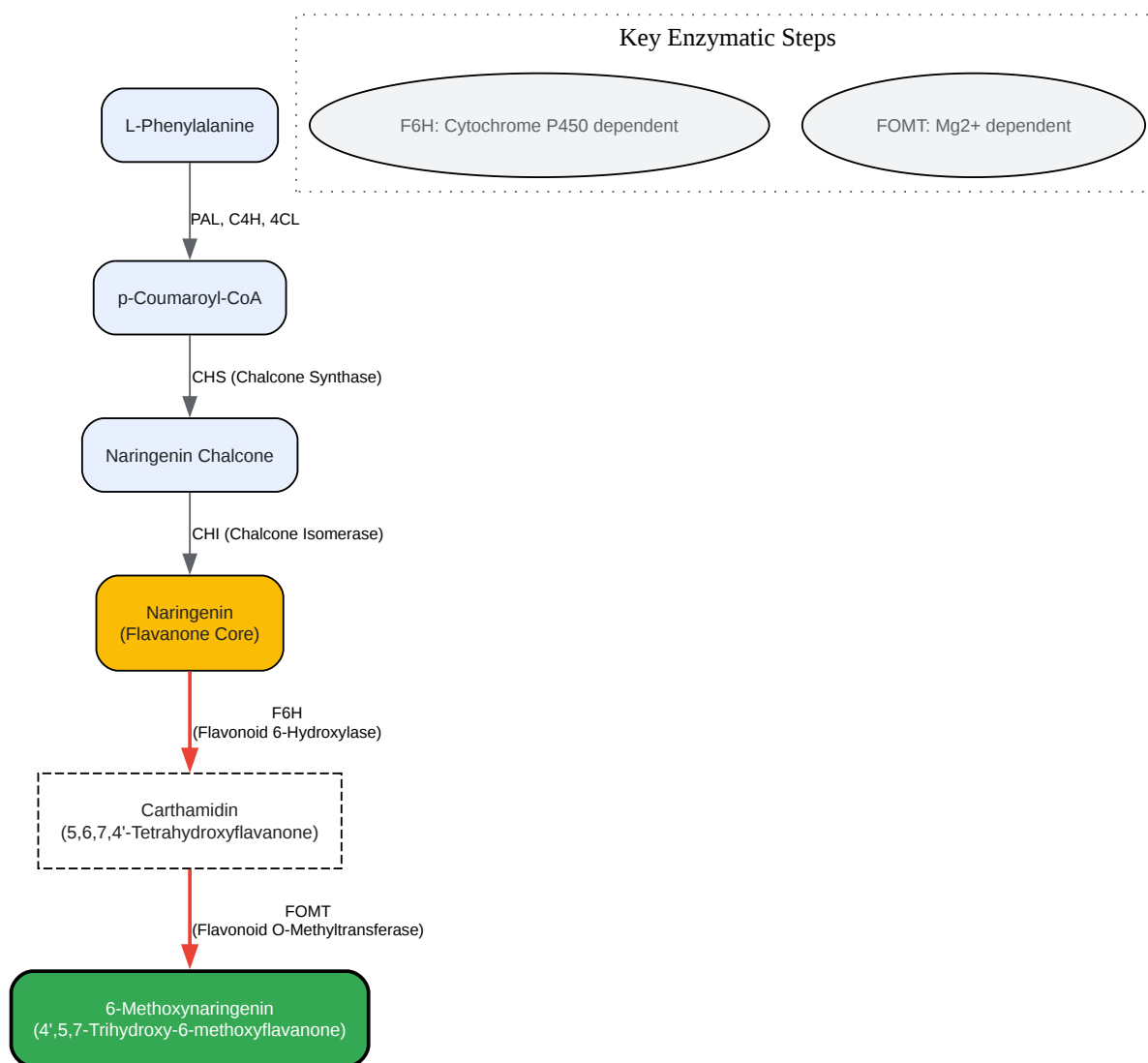
- Species: Iris unguicularis.^{[2][3][7]}
- Tissue Localization: Rhizomes.
- Relevance: Often found alongside isoflavonoids (e.g., Tectorigenin), indicating a complex biosynthetic machinery capable of both flavone and isoflavone synthesis.

Minor/Rare Sources: Asteraceae^[4]

- Species: Ambrosia bidentata, Tanacetum sibiricum.
- Relevance: Presence in leaf/stem exudates suggests a role in UV protection or allelopathy.

Biosynthetic Pathway^[7]

Understanding the biosynthesis is critical for metabolic engineering or selecting high-yield plant chemotypes. The pathway diverges from the central flavonoid pathway at Naringenin.



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Caption: Biosynthetic route from Naringenin to 6-Methoxynaringenin via 6-hydroxylation and O-methylation.

Extraction & Isolation Protocol

This protocol is designed for the isolation of 6-Methoxynaringenin from *Scutellaria baicalensis* roots, but is adaptable to Iris rhizomes.

Phase 1: Extraction

- **Material Prep:** Pulverize dried roots (1.0 kg) to a fine powder (40-60 mesh).
- **Solvent Extraction:** Macerate in 70% Ethanol (EtOH) or Methanol (MeOH) (1:10 w/v ratio) for 24 hours at room temperature. Repeat 3 times.
- **Concentration:** Combine filtrates and evaporate under reduced pressure (Rotary Evaporator, <45°C) to yield a crude crude extract.

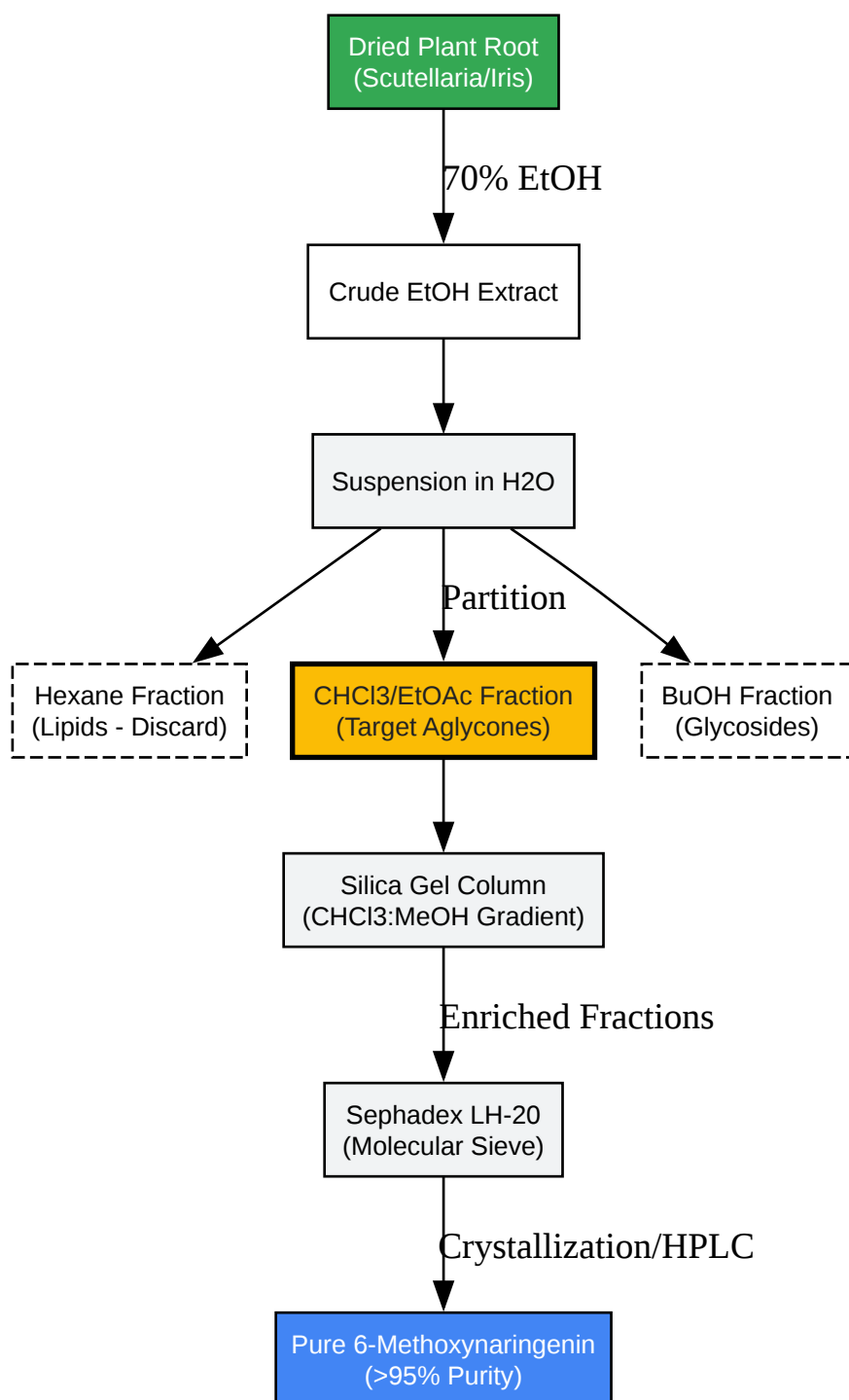
Phase 2: Liquid-Liquid Fractionation (Causality: Polarity Separation)

- Suspend crude extract in Water (H₂O).
- **Defatting:** Partition with n-Hexane (removes lipids/waxes). Discard hexane layer.
- **Target Enrichment:** Partition aqueous phase with Chloroform (CHCl₃) or Dichloromethane (DCM).
 - Note: 6-Methoxynaringenin is an aglycone with moderate lipophilicity. It will predominantly partition into the Chloroform/DCM or Ethyl Acetate (EtOAc) fraction.
- **Glycoside Removal:** Partition remaining aqueous phase with n-Butanol (removes glycosides).

Phase 3: Chromatographic Isolation

- **Stationary Phase:** Silica Gel 60 (0.063-0.200 mm).
- **Mobile Phase:** Gradient elution using Chloroform:Methanol (100:0 → 90:10).

- **TLC Monitoring:** Check fractions under UV (254/365 nm). 6-Methoxynaringenin typically appears as a dark spot under UV254 (quenching) and may fluoresce under UV365 depending on reagents.
- **Polishing:** Purify active fractions using Sephadex LH-20 (eluent: MeOH) to remove chlorophyll and polymeric impurities.
- **Final Purification:** Semi-preparative HPLC (C18 column, MeOH:H₂O gradient).



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Caption: Step-by-step fractionation logic targeting the moderately polar flavonoid aglycone fraction.

Analytical Characterization

To validate the identity of the isolated compound, compare spectral data against these standard values.

Mass Spectrometry (ESI-MS)[7]

- Positive Mode $[M+H]^+$: m/z 303
- Negative Mode $[M-H]^-$: m/z 301
- Fragmentation: Loss of methyl group (M-15) and Retro-Diels-Alder (RDA) cleavage of the C-ring.

Nuclear Magnetic Resonance (^1H -NMR, 500 MHz, DMSO- d_6)

The absence of the H-6 proton signal (seen in Naringenin) and the presence of a methoxy singlet are diagnostic.

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment
6-OMe	3.75 - 3.80	Singlet (s)	3H	Diagnostic Methoxy Group
H-8	6.00 - 6.10	Singlet (s)	1H	A-ring proton (H-6 is absent)
H-2	5.35 - 5.45	Doublet of Doublets	1H	C-ring chiral center
H-3ax	3.10 - 3.25	Multiplet	1H	C-ring methylene
H-3eq	2.65 - 2.75	Multiplet	1H	C-ring methylene
H-2', 6'	7.25 - 7.35	Doublet (d)	2H	B-ring (AA'BB' system)
H-3', 5'	6.75 - 6.85	Doublet (d)	2H	B-ring (AA'BB' system)
5-OH	~12.00	Singlet (s)	1H	Chelated hydroxyl

Pharmacological Potential[5][6][7][8][10][11][12]

Target Applications:

- **Anti-inflammatory:** Inhibits inducible Nitric Oxide Synthase (iNOS) and COX-2 expression. The 6-methoxy group increases cell permeability compared to Naringenin.
- **Neuroprotection:** Demonstrates efficacy in protecting dopaminergic neurons, relevant for Parkinson's disease research (often studied in the context of Scutellaria extracts).
- **Antioxidant:** Scavenges DPPH and superoxide radicals, though slightly less potent than catechol-containing flavonoids (e.g., Luteolin) due to the B-ring substitution pattern.

References

- Gao, Z., et al. (2016). "Phytochemicals from the roots of Scutellaria baicalensis and their anti-inflammatory activities." *Journal of Functional Foods*, 23, 168-177.
- Atta-ur-Rahman, et al. (2010). "New and Known Constituents from *Iris unguicularis* and Their Antioxidant Activity." *Heterocycles*, 82(1), 813-824.[2][3]
- Wollenweber, E., et al. (1995). "Exudate Flavonoids in Three *Ambrosia* Species." *Zeitschrift für Naturforschung C*, 50(7-8), 459-462.
- Shang, X., et al. (2010). "The genus *Scutellaria* an ethnopharmacological and phytochemical review." *Journal of Ethnopharmacology*, 128(2), 279-313.
- PubChem. (2025).[9] "5,7,4'-Trihydroxy-6-methoxyflavanone Compound Summary." National Center for Biotechnology Information.

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Sources

- [1. openaccess.mku.edu.tr \[openaccess.mku.edu.tr\]](https://openaccess.mku.edu.tr)
- [2. NEW AND KNOWN CONSTITUENTS FROM IRIS UNGUICULARIS AND THEIR ANTIOXIDANT ACTIVITY | AVESİS \[avesis.gazi.edu.tr\]](#)
- [3. NEW AND KNOWN CONSTITUENTS FROM IRIS UNGUICULARIS AND THEIR ANTIOXIDANT ACTIVITY | AVESİS \[avesis.gazi.edu.tr\]](#)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. Sidit, Scutellaria luzonica Rolfe, HELMET FLOWER: Philippine Medicinal Herbs / Alternative Medicine \[stuartxchange.org\]](#)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
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